

Solubility Profile of 1,4,7-Trithiacyclononane in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: **1,4,7-Trithiacyclononane**

Cat. No.: **B1209871**

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Introduction

1,4,7-Trithiacyclononane, also known as[1]aneS₃, is a cyclic thioether with the chemical formula (CH₂CH₂S)₃. This macrocycle has garnered significant interest in coordination chemistry due to its ability to act as a tridentate ligand, forming stable complexes with a variety of metal ions. Its applications extend to catalysis, materials science, and as a building block in the synthesis of more complex molecules. Understanding the solubility of **1,4,7-trithiacyclononane** in various organic solvents is crucial for its synthesis, purification, and application in these fields. This technical guide provides a comprehensive overview of the available solubility data, detailed experimental protocols for solubility determination, and visual representations of the experimental workflow.

Solubility Data

Quantitative solubility data for **1,4,7-trithiacyclononane** in organic solvents is not extensively reported in publicly available literature. However, qualitative solubility information has been established through various studies and chemical database entries. The compound is generally described as a colorless solid that is insoluble in water but soluble in certain organic solvents. [2]

The following table summarizes the qualitative solubility of **1,4,7-trithiacyclononane** in a range of common organic solvents based on available information.

Solvent Class	Solvent Name	Qualitative Solubility
Chlorocarbons	Dichloromethane	Soluble[2]
Chloroform	Soluble[2]	
Ketones	Acetone	Soluble[2]
Ethers	Diethyl Ether	Information not available
Tetrahydrofuran (THF)	Information not available	
Alcohols	Methanol	Information not available
Ethanol	Information not available	
Hydrocarbons	Hexane	Information not available
Toluene	Information not available	
Amides	Dimethylformamide (DMF)	Information not available
Sulfoxides	Dimethyl Sulfoxide (DMSO)	Information not available
Water	Water	Insoluble[2]

Experimental Protocols for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **1,4,7-trithiacyclononane** in an organic solvent. This protocol is a generalized procedure based on common laboratory practices for solubility assessment.

Objective:

To determine the solubility of **1,4,7-trithiacyclononane** in a selected organic solvent at a specific temperature.

Materials:

- **1,4,7-Trithiacyclononane** (solid, >98% purity)
- Selected organic solvent (analytical grade)

- Analytical balance (± 0.1 mg)
- Vials with screw caps
- Constant temperature bath or incubator
- Vortex mixer
- Centrifuge
- Syringe filters (0.45 μm pore size, compatible with the solvent)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system
- Volumetric flasks and pipettes

Procedure:

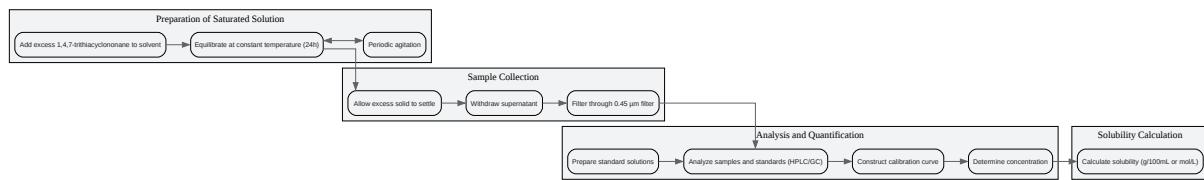
- Preparation of Saturated Solution: a. Add an excess amount of **1,4,7-trithiacyclononane** to a vial containing a known volume of the selected organic solvent (e.g., 5 mL). The excess solid is necessary to ensure that the solution becomes saturated. b. Tightly cap the vial to prevent solvent evaporation. c. Place the vial in a constant temperature bath set to the desired temperature (e.g., 25 °C) and allow it to equilibrate for at least 24 hours. d. During the equilibration period, agitate the mixture periodically using a vortex mixer to facilitate the dissolution process.
- Sample Collection and Preparation: a. After the equilibration period, allow the vial to stand undisturbed in the constant temperature bath for at least 2 hours to allow the excess solid to settle. b. Carefully withdraw a known volume of the supernatant (the clear liquid above the solid) using a pre-warmed pipette to avoid precipitation due to temperature changes. c. Immediately filter the collected supernatant through a 0.45 μm syringe filter into a clean, pre-weighed vial. This step is crucial to remove any undissolved microcrystals. d. Determine the mass of the filtered solution.
- Quantification of Solute: a. Prepare a series of standard solutions of **1,4,7-trithiacyclononane** of known concentrations in the same solvent. b. Analyze the filtered saturated solution and the standard solutions using a suitable analytical technique such as

HPLC or GC. c. Construct a calibration curve by plotting the analytical signal (e.g., peak area) versus the concentration of the standard solutions. d. Determine the concentration of **1,4,7-trithiacyclononane** in the saturated solution by interpolating its analytical signal on the calibration curve.

- Calculation of Solubility: a. The solubility can be expressed in various units, such as g/100 mL or mol/L. b. To calculate solubility in g/100 mL: Solubility = (Concentration from calibration curve in g/mL) x 100 c. To calculate solubility in mol/L: Solubility = (Concentration from calibration curve in g/L) / (Molar mass of **1,4,7-trithiacyclononane**)

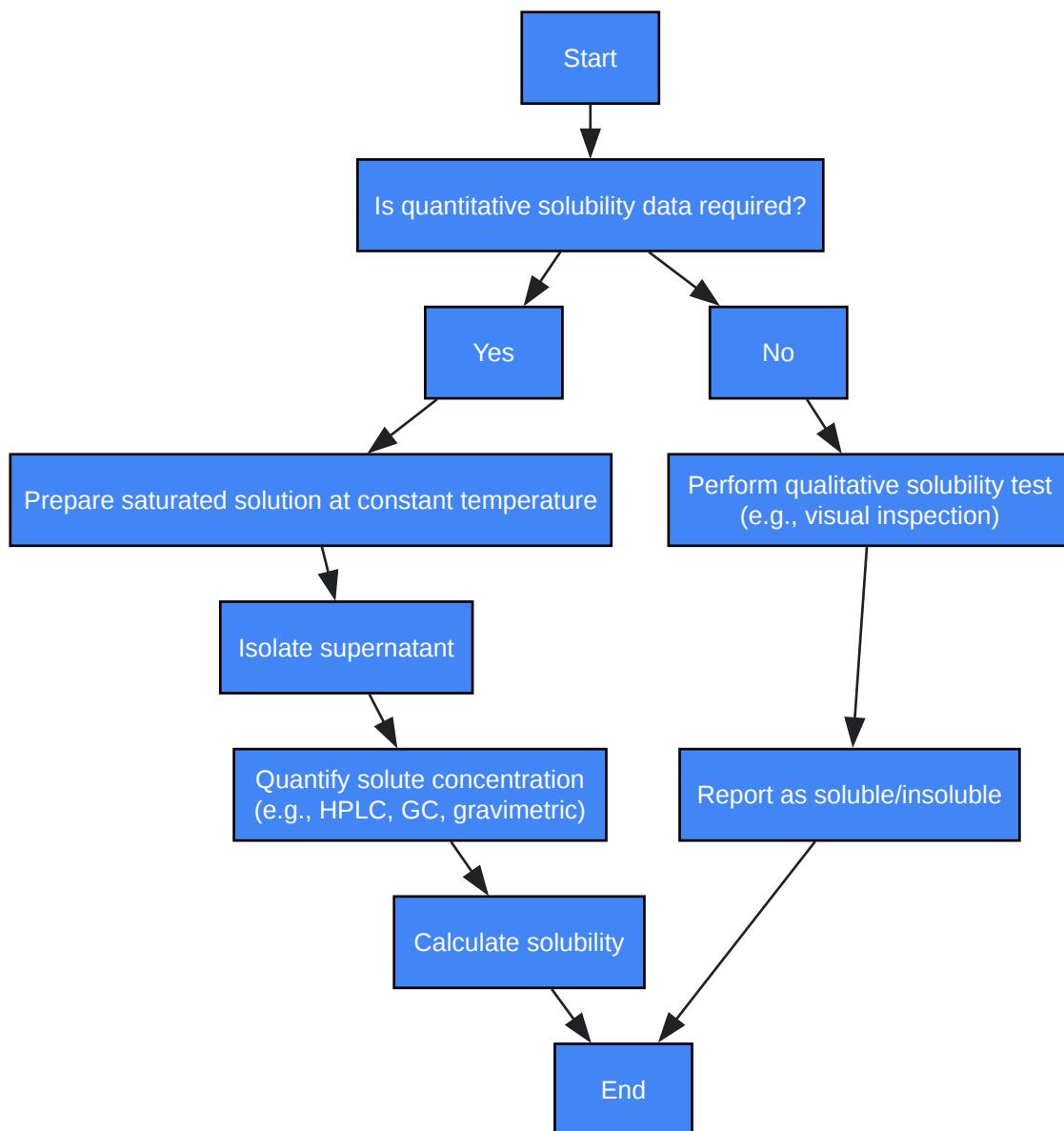
Visualization of Experimental Workflow

The following diagrams illustrate the key processes in determining the solubility of **1,4,7-trithiacyclononane**.



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Caption: Workflow for determining the solubility of **1,4,7-trithiacyclononane**.



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Caption: Decision pathway for solubility testing of **1,4,7-trithiacyclononane**.

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